

Diisoamyl Sulfoxide: Application Notes and Protocols for Separation Processes

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Compound of Interest

Compound Name: *Diisoamyl sulfoxide*

Cat. No.: *B3057173*

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Introduction

Diisoamyl sulfoxide (DIASO) is an organosulfur compound with potential applications as a selective extractant in liquid-liquid separation processes. Its molecular structure, featuring a polar sulfoxide group flanked by two nonpolar isoamyl chains, imparts amphiphilic properties that enable it to form complexes with various metal ions and organic molecules, facilitating their transfer from an aqueous phase to an immiscible organic phase. These application notes provide an overview of DIASO's properties, synthesis, and protocols for its use in extraction processes, drawing upon available data and research on analogous sulfoxide compounds.

Chemical Properties and Synthesis

Diisoamyl sulfoxide is a liquid at room temperature with a high boiling point. A summary of its key chemical properties is presented in Table 1.

Table 1: Chemical Properties of **Diisoamyl Sulfoxide**

Property	Value
Boiling Point	297.5°C at 760 mmHg
Density	0.933 g/cm ³
Flash Point	133.7°C
LogP	3.693

Source: LookChem[1]

Synthesis of Diisoamyl Sulfoxide

DIASO can be synthesized by the oxidation of diisopentyl sulfide. A common method involves using hydrogen peroxide as the oxidizing agent in the presence of acetic acid. This procedure typically results in a high yield.[1]

Protocol for Synthesis:

- To a solution of diisopentyl sulfide in acetic acid, slowly add a stoichiometric amount of 30% hydrogen peroxide while maintaining the reaction temperature at ambient conditions.
- Stir the mixture for 12 hours.
- After the reaction is complete, quench the mixture with a sufficient volume of water.
- Separate the organic layer containing **diisoamyl sulfoxide**.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acetic acid, followed by a wash with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Purify the **diisoamyl sulfoxide** by vacuum distillation.

Applications in Solvent Extraction

While specific data on **diisoamyl sulfoxide** as an extractant is limited, research on analogous compounds such as iso-amyl benzothiazolyl sulfoxide (ABSO) demonstrates the potential of iso-amyl sulfoxides in the selective extraction of precious metals like palladium.^[2] Sulfoxides are recognized for their high selectivity in extracting Palladium (II).^[2] The principles and protocols derived from studies on similar sulfoxides can be adapted for DIASO in various separation processes.

Extraction of Palladium (II)

The following protocol is adapted from a study on iso-amyl benzothiazolyl sulfoxide (ABSO) for the extraction of Palladium (II) from acidic media.^[2]

Experimental Protocol:

- Preparation of the Organic Phase: Prepare a 0.5 M solution of **diisoamyl sulfoxide** in a suitable organic solvent such as benzene or kerosene.
- Preparation of the Aqueous Phase: Prepare an aqueous solution containing Palladium (II) ions in 0.1 M hydrochloric acid.
- Extraction:
 - Mix equal volumes of the organic and aqueous phases in a separatory funnel.
 - Shake the funnel vigorously for at least 15 minutes to ensure complete equilibration.^[2]
 - Allow the phases to separate.
 - Collect the organic phase containing the extracted palladium-DIASO complex.
- Stripping:
 - To recover the palladium from the organic phase, contact the loaded organic phase with a 2.0 M ammonia solution.^[2]
 - Shake the mixture to transfer the palladium back to the aqueous phase.
 - Separate the aqueous stripping solution containing the purified palladium.

Quantitative Data (for the analogous extractant ABSO):

The extraction of Palladium (II) using the analogous iso-amyl benzothiazolyl sulfoxide (ABSO) was found to be quantitative under the specified conditions.[2] The stripping of palladium from the loaded organic phase was also quantitative when using a 2.0 M ammonia solution.[2]

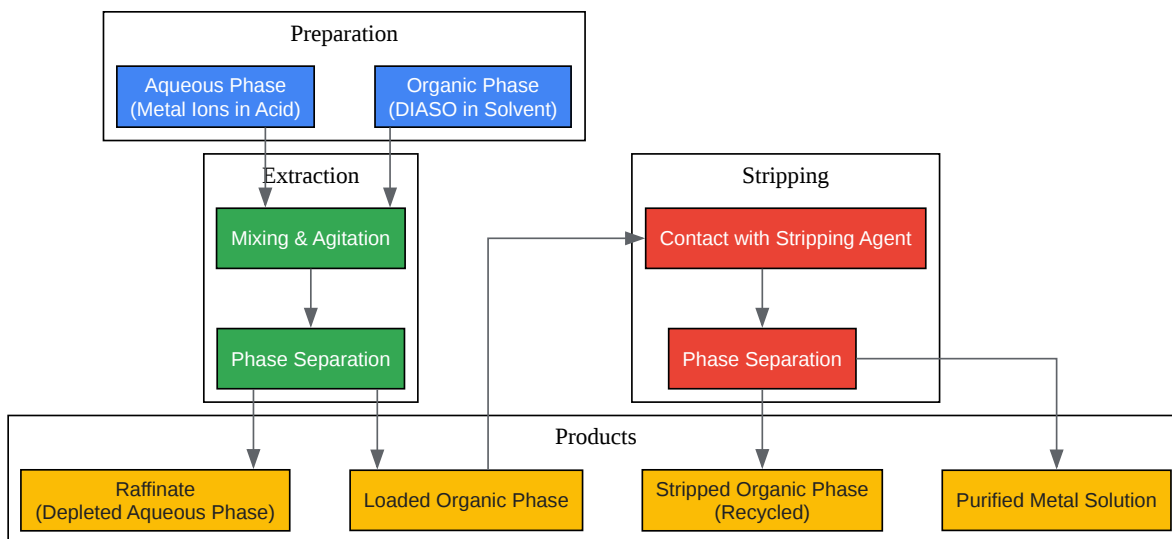
Table 2: Extraction and Stripping of Palladium (II) with 0.5 M iso-amyl benzothiazolyl sulfoxide (ABSO) in Benzene

Process	Aqueous Phase	Contact Time	Efficiency
Extraction	0.1 M HCl containing Pd(II)	15 min	Quantitative
Stripping	2.0 M $\text{NH}_3 \cdot \text{H}_2\text{O}$	Not specified	Quantitative

Source: MDPI[2]

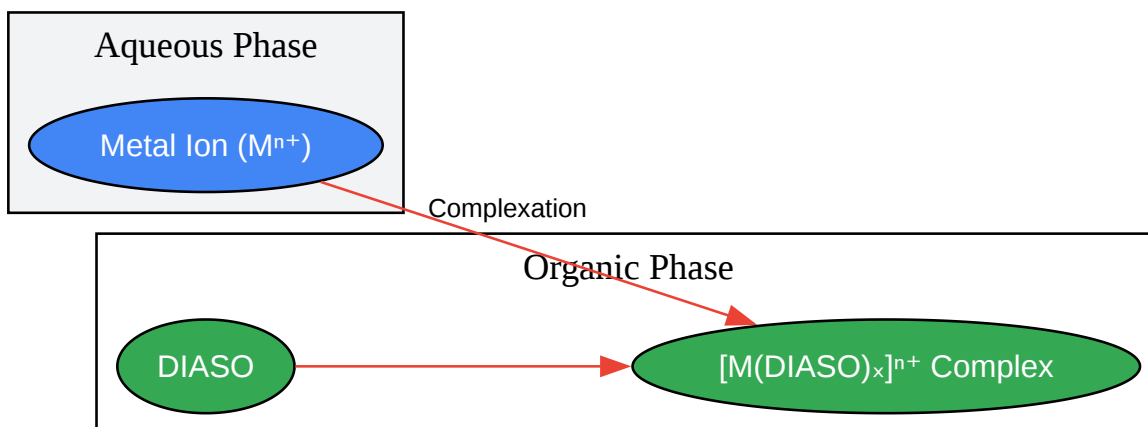
Visualization of the Extraction Process

The following diagrams illustrate the general workflow for a solvent extraction process using **diisoamyl sulfoxide** and the logical relationship of the extraction mechanism.



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Solvent Extraction Workflow with DIASO.



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Extraction Mechanism of Metal Ions by DIASO.

Conclusion

Diisoamyl sulfoxide presents itself as a promising, yet underexplored, extractant for separation processes, particularly in the realm of hydrometallurgy for the recovery of precious metals. The protocols and data presented, based on available information and analogous compounds, provide a foundational framework for researchers to begin investigating the potential of DIASO in their specific applications. Further research is warranted to fully characterize its extraction capabilities for a wider range of metals and organic compounds, and to optimize the process parameters for industrial-scale applications.

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References

- 1. Diisoamyl sulfoxide | lookchem [lookchem.com]
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